

# 5-Methoxy-2,4-dimethylaniline SDS safety data sheet

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## Compound of Interest

Compound Name: 5-Methoxy-2,4-dimethylaniline

CAS No.: 380844-06-4

Cat. No.: B2480667

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## Technical Guide: 5-Methoxy-2,4-dimethylaniline Safety, Handling, and Application Protocols for Advanced R&D

### Executive Summary

**5-Methoxy-2,4-dimethylaniline** (CAS: 380844-06-4) is a specialized substituted aniline derivative utilized primarily as a pharmacophore in medicinal chemistry and a coupling component in azo dye synthesis. Its structural motif—combining electron-donating methyl and methoxy groups on an amine-functionalized benzene ring—makes it a valuable intermediate for constructing VEGFR2 kinase inhibitors and other heterocyclic bioactive agents.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a field-validated framework for handling, containment, and emergency response. As a Senior Application Scientist, I emphasize that while the GHS classification flags acute toxicity and irritation, the silent and critical risk in handling this compound is methemoglobinemia. The protocols below are designed to mitigate this specific physiological threat while ensuring data integrity in experimental workflows.

# Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7][8]

Accurate identification is the first step in any rigorous study. Note that positional isomers (e.g., 2-methoxy-5-methylaniline) have vastly different toxicological profiles.

Parameter	Technical Specification
Chemical Name	5-Methoxy-2,4-dimethylaniline
Synonyms	4-Amino-2,5-dimethylanisole; 2,4-Dimethyl-5-methoxyaniline
CAS Number	380844-06-4
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO
Molecular Weight	151.21 g/mol
SMILES	<chem>CC1=CC(=C(C=C1N)OC)C</chem>
LogP (Predicted)	~1.9 (Lipophilic, indicates skin absorption potential)
Physical State	Solid / Semi-solid (isomer dependent; verify via CoA)
Solubility	Soluble in DMSO, Methanol, Chloroform; Low solubility in water

## Hazard Identification & Risk Assessment GHS Classification (29 CFR 1910.1200)

The compound is classified as Warning under GHS standards.

Hazard Class	Code	Hazard Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1]
Acute Toxicity (Dermal)	H312	Harmful in contact with skin.[1]
Acute Toxicity (Inhalation)	H332	Harmful if inhaled.[1]
Skin Corrosion/Irritation	H315	Causes skin irritation.[1]
Eye Damage/Irritation	H319	Causes serious eye irritation. [1]

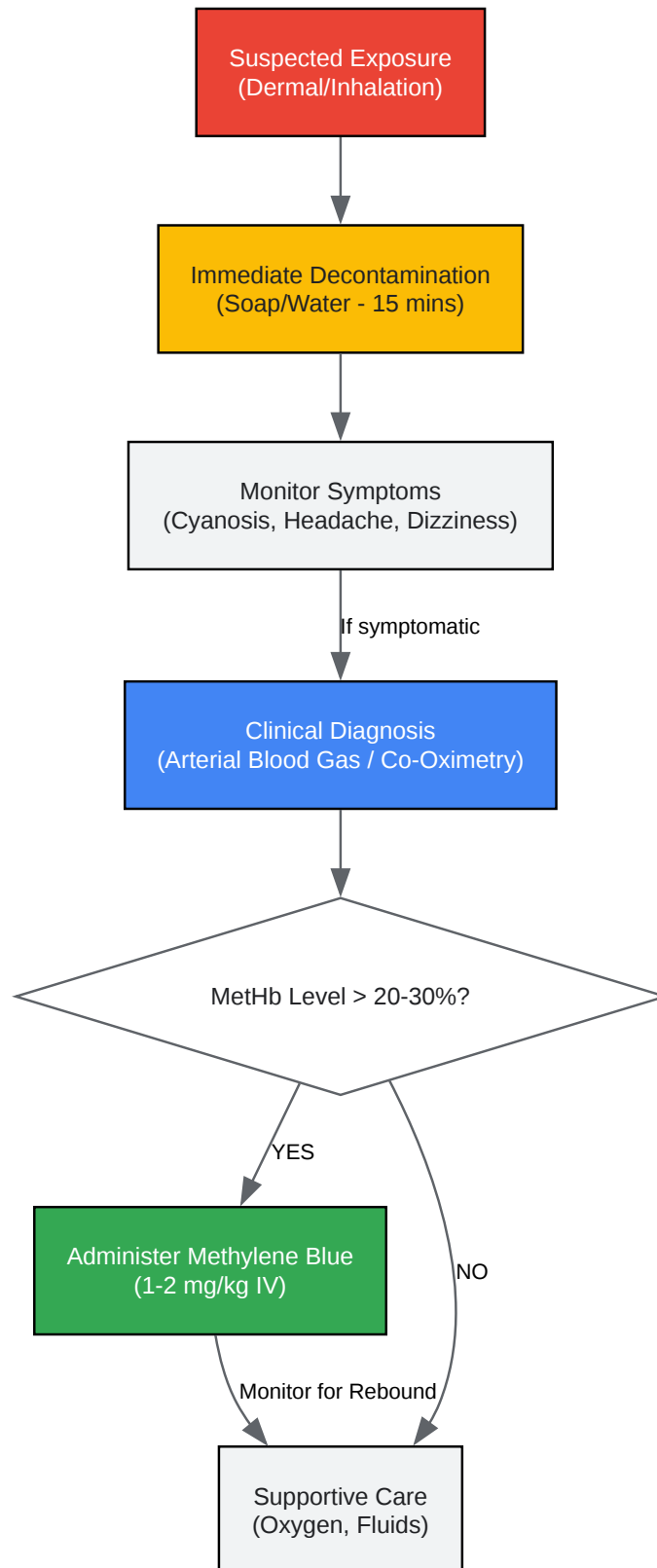
## Expert Insight: The Methemoglobinemia Risk

Unlike simple irritants, anilines are metabolically oxidized (often via N-hydroxylation) to reactive intermediates that oxidize hemoglobin ( $\text{Fe}^{2+}$ ) to methemoglobin ( $\text{Fe}^{3+}$ ). This renders the blood incapable of transporting oxygen.

- Latency: Symptoms (cyanosis, headache) may be delayed 2–4 hours post-exposure.
- Detection: Standard pulse oximetry is unreliable for methemoglobinemia; arterial blood gas (ABG) analysis is required.

## Emergency Response & First Aid Architecture

The following workflow illustrates the critical decision path for a suspected exposure. This is a self-validating protocol: the observation of "Chocolate Brown Blood" confirms the diagnosis and triggers the antidote.



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Figure 1: Critical response workflow for Aniline-induced Methemoglobinemia. Note that Methylene Blue is the specific antidote but requires G6PD deficiency screening if time permits.

## Safe Handling & Containment Protocol

### Engineering Controls

- Primary Barrier: All weighing and transfer operations must occur within a Class II Type B2 Biosafety Cabinet or a chemical fume hood with face velocity >100 fpm.
- Static Control: Anilines can be combustible. Ground all glassware and equipment during transfer to prevent electrostatic discharge.

### Personal Protective Equipment (PPE) Matrix

- Gloves: Double-gloving is mandatory.
  - Inner: Nitrile (0.11 mm) - protects against incidental splash.
  - Outer: Laminate film (e.g., Silver Shield) or thick Nitrile (>0.4 mm) - required for prolonged handling due to the high lipophilicity of the compound.
- Respiratory: If handling powder outside a hood (not recommended), use a P100/OV cartridge respirator.

## Analytical Validation & Quality Control

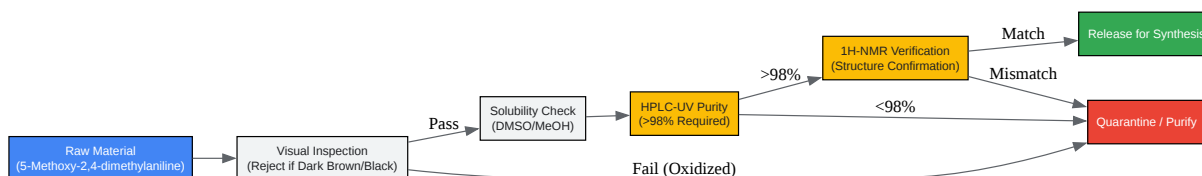
In drug development, verifying the integrity of **5-Methoxy-2,4-dimethylaniline** is crucial, as oxidation products (iminoquinones) can act as assay interferents (PAINS).

### Recommended QC Methodologies

- HPLC-UV: Use a C18 column with a water/acetonitrile gradient (0.1% TFA). Anilines typically elute early to mid-gradient.
- <sup>1</sup>H-NMR: Diagnostic peaks:
  - Methoxy singlet (~3.8 ppm).

- Two Methyl singlets (~2.1–2.3 ppm).
- Aromatic protons (two singlets or doublets depending on coupling, typically ~6.3–7.0 ppm).

## Purity Validation Workflow



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Figure 2: Quality Control decision tree ensuring compound integrity before introduction into synthetic pathways.

## Technical Application: Synthesis & Drug Development[5]

### Pharmacophore Utility

This compound serves as a "Left-Hand Side" (LHS) or "Right-Hand Side" (RHS) building block in kinase inhibitor design. The electron-donating methoxy and methyl groups increase the electron density of the aromatic ring, potentially enhancing:

- Pi-Stacking Interactions: With residues in the ATP-binding pocket of kinases (e.g., VEGFR2, PDGFR).
- Solubility: The methoxy group provides a hydrogen bond acceptor site, modulating the lipophilicity (LogP) compared to a pure dimethylaniline.

## Synthetic Pathway Example

A common utilization involves nucleophilic attack on isocyanates to form ureas, or Buchwald-Hartwig amination to couple with heteroaryl halides.

- Reaction Insight: Due to the electron-rich nature of the ring, this aniline is prone to oxidation. Reactions should be conducted under an inert atmosphere (Argon/Nitrogen).

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10888088, **5-Methoxy-2,4-dimethylaniline**. Retrieved from [[Link](#)]
- Agency for Toxic Substances and Disease Registry (ATSDR). Medical Management Guidelines for Aniline. Centers for Disease Control and Prevention. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. Retrieved from [[Link](#)]
- Murár, M., Addová, G., & Boháč, A. (2013). Synthesis of 5-(ethylsulfonyl)-2-methoxyaniline: An important pharmacological fragment of VEGFR2 and other inhibitors. [2] PMC. Retrieved from [[Link](#)]

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## Sources

- 1. 5-Methoxy-2,4-dimethylaniline | C<sub>9</sub>H<sub>13</sub>NO | CID 10888088 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Synthesis of 5-(ethylsulfonyl)-2-methoxyaniline: An important pharmacological fragment of VEGFR2 and other inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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